# Preclinical development of VU0467485 for schizophrenia

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***Compound of Interest***

*Compound Name:* *VU0467485*

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An In-Depth Technical Guide to the Preclinical Development of **VU0467485** for Schizophrenia

## Executive Summary

**VU0467485** has been identified as a potent, selective, and orally bioavailable positive allosteric modulator (PAM) of the muscarinic acetylcholine receptor 4 (M4).[1][2][3] Its robust in vitro and in vivo preclinical profile suggests its potential as a novel therapeutic agent for the treatment of schizophrenia.[1][2][3][4] This document provides a comprehensive overview of the preclinical development of **VU0467485**, detailing its mechanism of action, in vitro pharmacology, pharmacokinetic properties, in vivo efficacy in relevant animal models, and preliminary safety data. The information presented herein is intended for researchers, scientists, and drug development professionals in the field of neuroscience and psychiatry.

## Mechanism of Action: M4 Receptor Positive Allosteric Modulation

**VU0467485** functions as a positive allosteric modulator (PAM) of the M4 muscarinic acetylcholine receptor.[1][2][3][5] Unlike orthosteric agonists that directly bind to and activate the receptor at the same site as the endogenous ligand acetylcholine (ACh), PAMs bind to a

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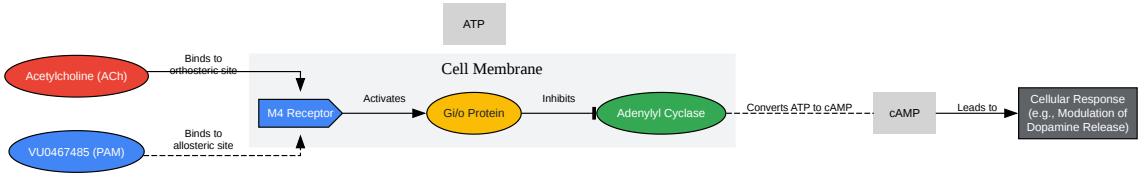
distinct, allosteric site.[4] This binding event does not activate the receptor on its own but rather enhances the receptor's response to ACh.[1] The M4 receptor is a G protein-coupled receptor (GPCR) that couples to the Gi/o signaling pathway. Activation of the M4 receptor leads to the inhibition of adenylyl cyclase, which in turn decreases intracellular cyclic adenosine monophosphate (cAMP) levels. Additionally, M4 receptor activation modulates the activity of various ion channels. In the context of schizophrenia, the M4 receptor is a promising therapeutic target due to its expression in key brain regions implicated in the pathophysiology of the disorder, and its activation has been shown to modulate dopamine release.[6]

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**Caption:** Signaling pathway of the M4 receptor and the modulatory action of **VU0467485**.

# In Vitro Pharmacology

The in vitro pharmacological profile of **VU0467485** was characterized by its potent and selective positive allosteric modulation of the M4 receptor across multiple species, a critical feature for a preclinical candidate.

## Potency at M4 Receptors

**VU0467485** demonstrated robust potency at both human and rat M4 receptors in a concentration-dependent manner in the presence of an EC20 concentration of acetylcholine.[1] This cross-species potency is a significant advantage, as previous M4 PAMs have shown considerable species differences.[1]

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Table 1: In Vitro Potency of **VU0467485** at M4 Receptors

| Species | Receptor | EC50 (nM) | % ACh Max |
|---|---|---|---|
| Human | M4 | 78.8 | 80.6 ± 0.7 |
| Rat | M4 | 26.6 | 68.7 ± 3.4 |
| Dog | M4 | 87 | 49 |
| Cynomolgus Monkey | M4 | 102 | 74 |
| Data sourced from[1] | | | |

## Selectivity Profile

**VU0467485** exhibited high selectivity for the M4 receptor over other muscarinic receptor subtypes (M1, M2, M3, and M5) in both human and rat.[1] The EC50 values for M2 in rat, dog, and cynomolgus monkey were all greater than 30 µM.[1]

Table 2: In Vitro Selectivity of **VU0467485** at Muscarinic Receptors

| Species | Receptor Subtype | EC50 (µM) |
|---|---|---|
| Human | M1, M2, M3, M5 | > 30 |
| Rat | M1, M2, M3, M5 | > 30 |
| Data sourced from[1] | | |

## Experimental Protocols: In Vitro Assays

- Cell Lines: Chinese Hamster Ovary (CHO) cells stably transfected with the respective human or rat muscarinic acetylcholine receptor subtypes were used.[1]
- Assay Type: Intracellular calcium release was measured as a functional readout of receptor activation.[1]
- Methodology: The assays were performed in the presence of a subthreshold concentration of acetylcholine (EC20) to detect the potentiating effect of **VU0467485**.[1] The concentration-

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response curves for **VU0467485** were generated to determine its EC50 and maximal potentiation (% ACh Max).[1] For selectivity assays, the same methodology was applied to cell lines expressing M1, M2, M3, and M5 receptors.[1]

# Pharmacokinetics and Drug Metabolism (DMPK)

**VU0467485** demonstrated a favorable DMPK profile, including oral bioavailability and central nervous system (CNS) penetration, across multiple species.

## In Vivo Pharmacokinetic Parameters

Pharmacokinetic studies were conducted in rats, dogs, and cynomolgus monkeys. The compound showed moderate clearance and low to moderate volume of distribution.[1]

Table 3: In Vivo Pharmacokinetic Parameters of **VU0467485**

| Species | Dose (mg/kg, p.o.) | Cmax (μM) | Tmax (h) | $AUC_{0-inf}$ (μM·h) | $t_{1/2}$ (h) | F (%) |
|---|---|---|---|---|---|---|
| Rat | 3 | 1.2 | 1.0 | 3.8 | 4.2 | 50 |
| Dog | 1 | 0.4 | 1.0 | 1.4 | 2.5 | 33 |
| Cynomolgus Monkey | 1 | 0.2 | 2.0 | 0.9 | 3.1 | 25 |
| Data represents mean values from two to three animals and is sourced from[1][5] | | | | | | |

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## Brain Penetration

**VU0467485** exhibited moderate to high CNS penetration in both rats and dogs.[1]

Table 4: Brain Penetration of **VU0467485**

| Species | Kp | Kp,uu |
|---|---|---|
| Rat | 0.31 | 0.37 |
| Dog | 1.0 | 0.84 |

Kp: Brain-to-plasma concentration ratio. Kp,uu: Unbound brain-to-unbound plasma concentration ratio. Data sourced from[1]

## In Vitro DMPK Profile

- Permeability: Good apparent permeability was observed in a Caco-2 assay (Papp = 31 × $10^{-6}$ cm/s).[1]
- P-gp Substrate: **VU0467485** was not identified as a P-glycoprotein (P-gp) substrate (Efflux Ratio = 1.4 in MDCK-MDR1 cells).[1]
- Aqueous Solubility: The compound displayed low aqueous solubility (2.4 µM at pH 7.4).[1]

## Experimental Protocols: DMPK Studies

- In Vivo Pharmacokinetics: Male Sprague Dawley rats, beagle dogs, and cynomolgus monkeys were used.[1][5] The compound was administered intravenously (i.v.) and orally (p.o.) to determine key pharmacokinetic parameters including clearance, volume of distribution, half-life, and oral bioavailability.[1] Plasma concentrations were determined by LC-MS/MS.
- Brain Penetration: Brain and plasma concentrations of **VU0467485** were measured at a specific time point after administration to determine the Kp and Kp,uu values.[1]

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- In Vitro Assays: Standard in vitro assays were used to assess permeability (Caco-2), P-gp substrate liability (MDCK-MDR1), and aqueous solubility.[1]

# In Vivo Efficacy in Preclinical Models of Schizophrenia

**VU0467485** demonstrated antipsychotic-like activity in rodent models that are predictive of efficacy in schizophrenia. These models are based on the hyperactivity induced by psychostimulants or NMDA receptor antagonists.

## Amphetamine-Induced Hyperlocomotion (AHL) Model

In a rat model of amphetamine-induced hyperlocomotion, **VU0467485** produced a dose-dependent reversal of the hyperlocomotor activity.[5]

## MK-801-Induced Hyperlocomotion Model

**VU0467485** also showed a dose-responsive reversal of hyperlocomotion induced by the NMDA receptor antagonist MK-801.[1] At a dose of 30 mg/kg p.o., it achieved a 41.1% reversal of the MK-801-induced effect.[1]

Table 5: In Vivo Efficacy of **VU0467485** in a Rat Model of MK-801-Induced Hyperlocomotion

| Dose (mg/kg, p.o.) | % Reversal of Hyperlocomotion |
|---|---|
| 10 | Not specified |
| 30 | 41.1 |
| Data sourced from[1] | |

# Experimental Protocols: Behavioral Assays

- Animals: Male Sprague Dawley rats were used for the behavioral studies.[5]
- Amphetamine-Induced Hyperlocomotion: Rats were administered with amphetamine to induce hyperlocomotion. Different doses of **VU0467485** (1, 3, 10 mg/kg, p.o.) were then

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administered to assess the reversal of this effect.[5] Locomotor activity was monitored in an open-field arena.

- MK-801-Induced Hyperlocomotion: Rats were pre-treated with **VU0467485** (10-30 mg/kg, p.o.) before being challenged with MK-801 (0.18 mg/kg, s.c.).[1] Locomotor activity was then measured to determine the extent of reversal of the MK-801-induced hyperactivity.[1]

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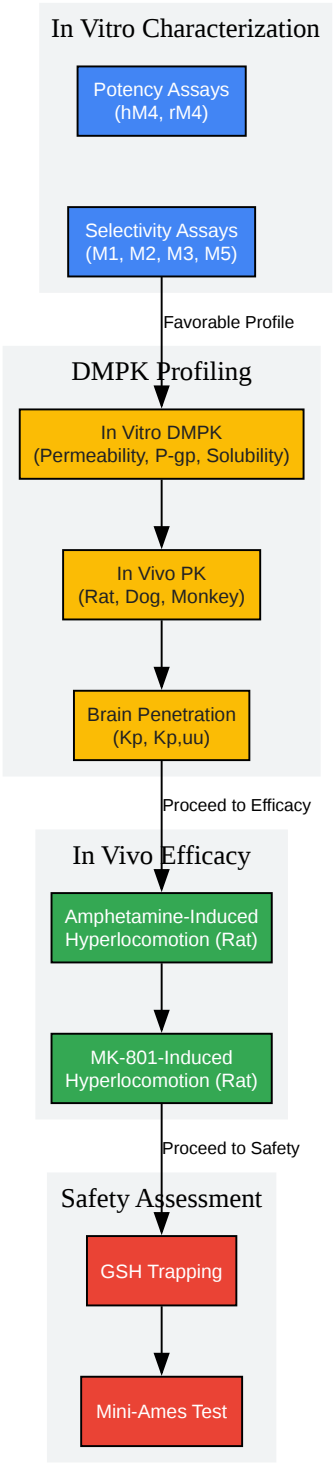


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**Caption:** Preclinical development workflow for **VU0467485**.

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## Safety and Toxicology

Preliminary in vitro safety assessments of **VU0467485** were conducted and showed a clean profile.

- GSH Trapping: No reactive metabolites were detected in glutathione (GSH) trapping experiments using human hepatic microsomes.[1]
- Genotoxicity: The compound was found to be non-mutagenic in a mini-Ames test.[1]

## Conclusion

The preclinical data for **VU0467485** strongly support its development as a potential treatment for schizophrenia. Its potent and selective M4 PAM activity, favorable DMPK properties including oral bioavailability and CNS penetration, and robust efficacy in animal models of psychosis highlight its promising therapeutic profile.[1][2][3][4] The lack of significant species differences in in vitro potency is a key advantage for its translation to clinical studies.[1] Further IND-enabling toxicology studies are warranted to fully evaluate the safety profile of **VU0467485** and support its advancement into clinical trials for the treatment of schizophrenia.

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## References

- 1. Discovery of VU0467485/AZ13713945: An M4 PAM Evaluated as a Preclinical Candidate for the Treatment of Schizophrenia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of VU0467485/AZ13713945: An M4 PAM Evaluated as a Preclinical Candidate for the Treatment of Schizophrenia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]

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- 6. Positive allosteric modulation of M1 and M4 muscarinic receptors as potential therapeutic treatments for schizophrenia - PMC [pmc.ncbi.nlm.nih.gov]
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